

Application Notes and Protocols for Dynamin IN-1 Functional Assays

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Compound of Interest

Compound Name: *Dynamin IN-1*

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Introduction

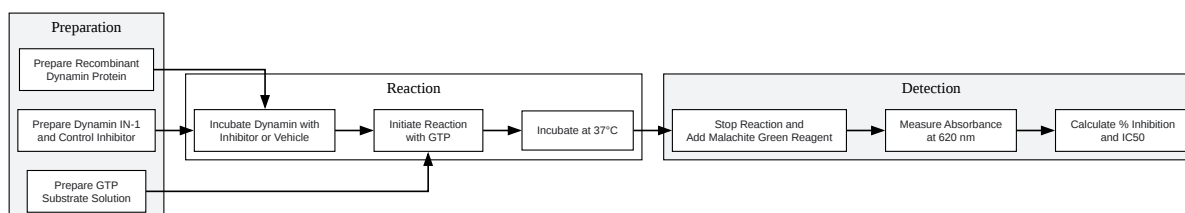
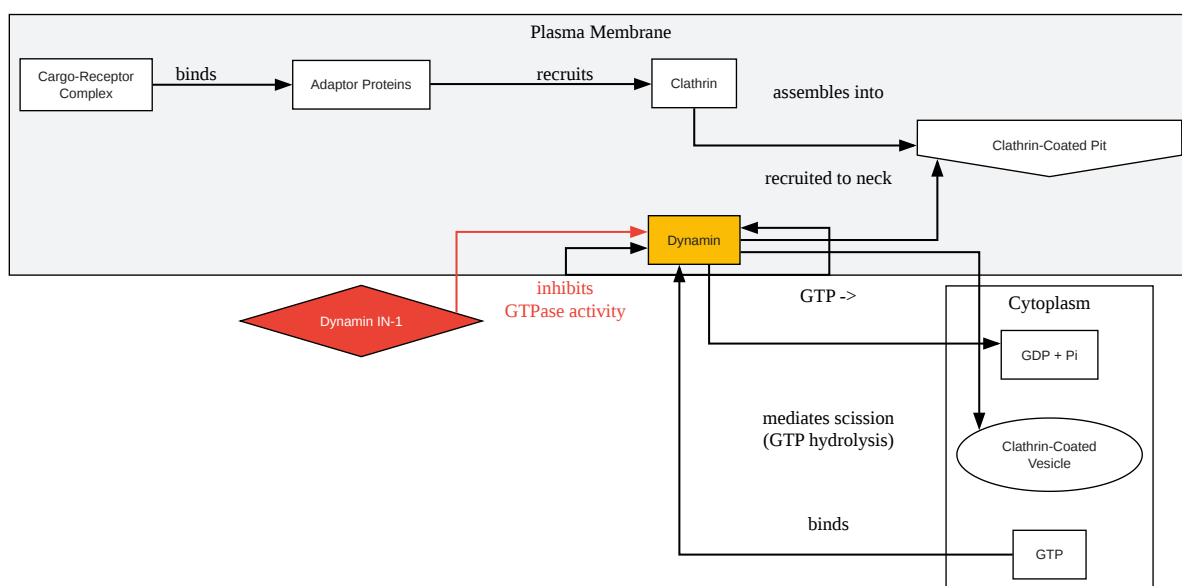
Dynamin is a large GTPase essential for clathrin-mediated endocytosis (CME) and other membrane fission events within eukaryotic cells.[1][2][3] It self-assembles into helical collars at the necks of budding vesicles, and through GTP hydrolysis, facilitates the scission of these vesicles from the parent membrane.[2][4] The dynamin family of proteins, including the ubiquitously expressed dynamin-2, are crucial for numerous cellular processes, making them attractive targets for therapeutic intervention in diseases ranging from cancer to neurological disorders.

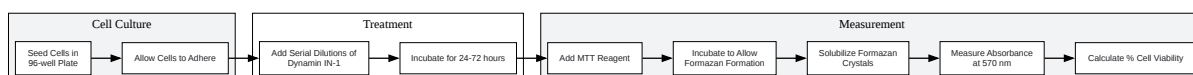
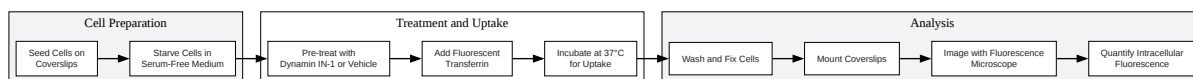
Dynamin IN-1 is a potent inhibitor of dynamin with a reported IC₅₀ value of 1.0 μM.[5] These application notes provide detailed protocols for functional assays to characterize the activity of **Dynamin IN-1**, including a GTPase activity assay, a transferrin uptake assay to measure CME, and a cell viability assay.

Signaling Pathway of Dynamin in Clathrin-Mediated Endocytosis

Dynamin is recruited to clathrin-coated pits at the plasma membrane during the late stages of endocytosis. Its GTPase activity is stimulated by self-assembly into a helical polymer around the neck of the invaginated pit.[6] GTP hydrolysis is thought to induce a conformational change

in the dynamin polymer, leading to membrane constriction and eventual fission of the clathrin-coated vesicle into the cytoplasm.[2][6]





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